

Methyl 2-hexenoate: A Comprehensive Technical Safety Guide

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Compound of Interest

Compound Name: **Methyl 2-hexenoate**

Cat. No.: **B1584480**

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This technical guide provides a detailed overview of the material safety data for **Methyl 2-hexenoate**, tailored for researchers, scientists, and professionals in drug development. The information presented is a synthesis of publicly available safety data sheets and scientific literature, with a focus on quantitative data, experimental methodologies, and clear visual representations of key processes.

Chemical and Physical Properties

Methyl 2-hexenoate is a colorless liquid with a fruity aroma.^[1] It is primarily used as a flavoring agent in the food and fragrance industries.^[1] The following tables summarize its key physical and chemical properties.

Table 1: General Chemical Information

| Identifier | Value | Source |
|----------------------|---|---------------------|
| IUPAC Name | methyl hex-2-enoate | [1] |
| Synonyms | 2-Hexenoic acid, methyl ester; methyl hex-2-enoate | [1] |
| CAS Number | 2396-77-2 | [1] |
| Molecular Formula | C ₇ H ₁₂ O ₂ | [1] |
| Molecular Weight | 128.17 g/mol | [1] |
| Physical Description | Colourless mobile liquid; Fruity aroma | [1] |

Table 2: Physical Properties

| Property | Value | Source |
|------------------|---|---------------------|
| Boiling Point | 168-170 °C at 760 mmHg | [2] |
| 53 °C at 20 mmHg | [2] | |
| Density | 0.911 - 0.916 g/cm ³ at 25 °C | [1] |
| Refractive Index | 1.423 - 1.429 at 20 °C | [1] |
| Flash Point | 44.44 °C (112.00 °F) (Tag Closed Cup) | [3] |
| Solubility | Very slightly soluble in water; soluble in oils and ethanol. | [1] |

Hazard Identification and Classification

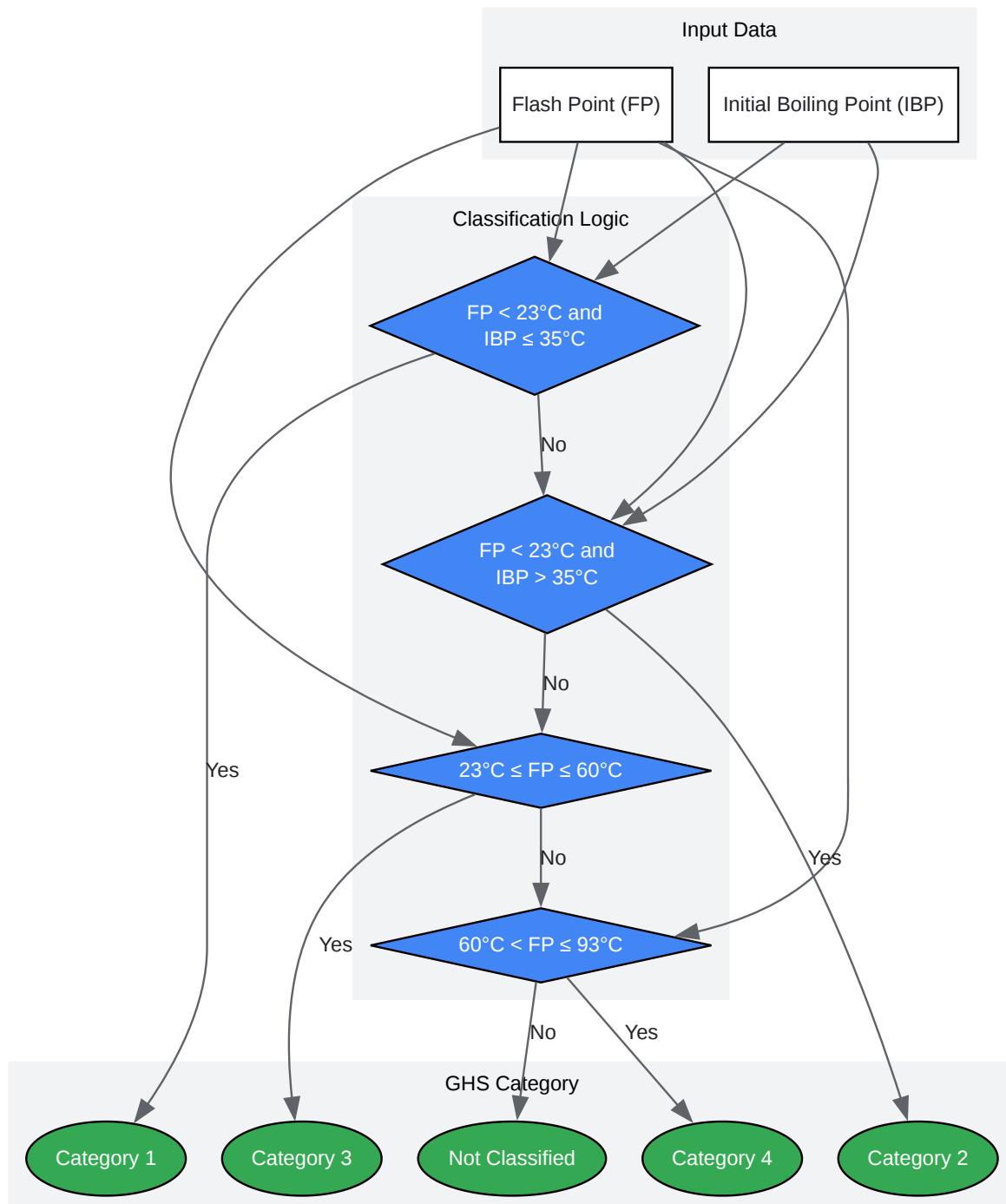
Methyl 2-hexenoate is classified as a flammable liquid. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a standardized framework for communicating hazard information.

Table 3: GHS Classification

| Hazard Class | Category | Hazard Statement | Signal Word | Pictogram |
|-------------------|----------|-------------------------------------|-------------|---|
| Flammable liquids | 3 | H226: Flammable liquid and vapor | Warning |  |

Source:[1][2]

The following diagram illustrates the logical workflow for the GHS classification of a flammable liquid based on its flash point and initial boiling point.



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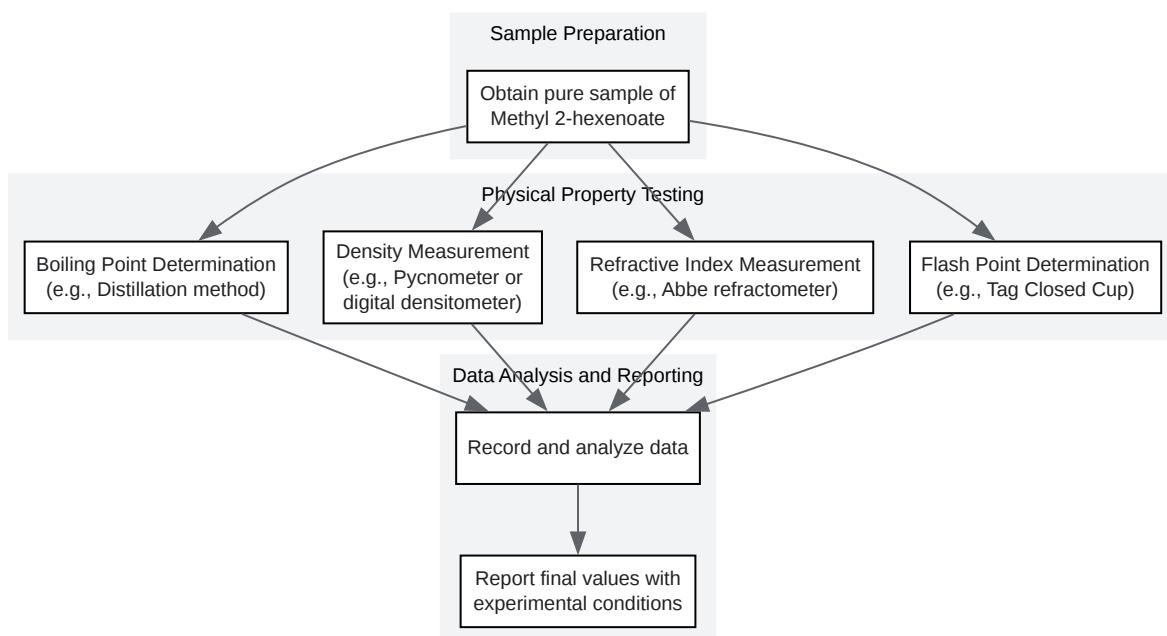
GHS Flammable Liquid Classification Workflow

Experimental Protocols

This section outlines the general methodologies for determining the key physical and toxicological properties cited in this guide. While specific experimental reports for **Methyl 2-hexenoate** are not publicly available, the following descriptions are based on standard laboratory practices and OECD guidelines.

Determination of Physical Properties

The following diagram provides a general workflow for the experimental determination of key physical-chemical properties of a liquid substance like **Methyl 2-hexenoate**.



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General Workflow for Physical Property Determination

- Boiling Point Determination (Distillation Method): A sample of **Methyl 2-hexenoate** is placed in a distillation flask with a thermometer positioned to measure the vapor temperature. The

flask is heated, and the temperature at which the liquid boils and its vapor pressure equals the atmospheric pressure is recorded as the boiling point.

- Density Measurement (Pycnometer Method): A pycnometer, a flask with a specific volume, is weighed empty, then filled with the test substance and weighed again. The density is calculated by dividing the mass of the substance by the volume of the pycnometer.
- Refractive Index Measurement (Abbe Refractometer): A few drops of **Methyl 2-hexenoate** are placed on the prism of an Abbe refractometer. The instrument measures the angle at which light is refracted as it passes through the sample, and this is converted to a refractive index value.
- Flash Point Determination (Tag Closed Cup Method): A sample of **Methyl 2-hexenoate** is placed in a closed cup and slowly heated. An ignition source is periodically introduced into the vapor space above the liquid. The flash point is the lowest temperature at which the vapors ignite.

Toxicological Assessment

Toxicological data is crucial for understanding the potential health hazards of a chemical. While specific toxicological studies for **Methyl 2-hexenoate** are not readily available in the public domain, the following sections describe the standard OECD guidelines for assessing key toxicological endpoints.

Table 4: Acute Toxicity Data

| Test | Species | Route | Value | Source |
|------|---------|-------|--------------|--------|
| LD50 | Mouse | Oral | > 3100 mg/kg | [4] |

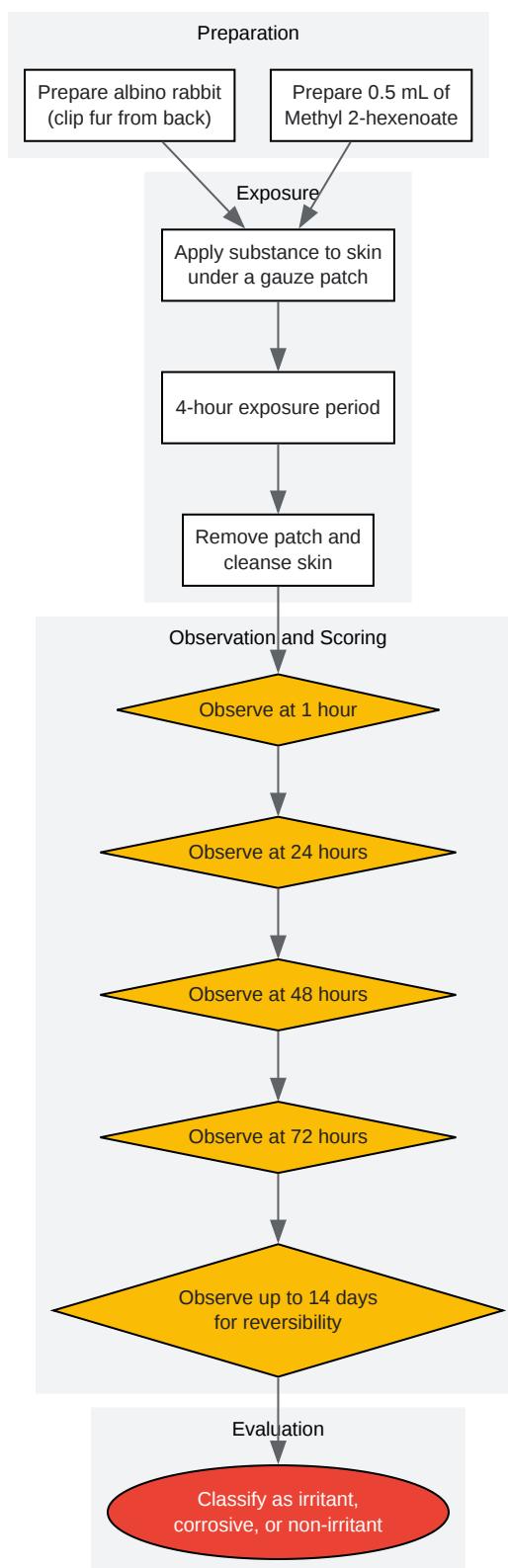
3.2.1. Acute Dermal Irritation/Corrosion (OECD Guideline 404)

This test is designed to assess the potential of a substance to cause reversible (irritation) or irreversible (corrosion) skin damage.[5][6]

- Principle: A single dose of the test substance is applied to a small area of the skin of an experimental animal, typically an albino rabbit.[5]

- Procedure:
 - A small area of the animal's back is clipped free of fur.
 - 0.5 mL of the liquid test substance is applied to the skin under a gauze patch.[5]
 - The patch is secured with tape for a 4-hour exposure period.[5]
 - After 4 hours, the patch is removed, and the skin is gently cleansed.[5]
 - The skin is observed for signs of erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal.[7] Observations may continue for up to 14 days to assess the reversibility of any effects.[5]
- Evaluation: The severity of erythema and edema are scored according to a standardized scale. The scores are used to determine the irritation potential of the substance.

The following diagram illustrates the workflow for an acute dermal irritation/corrosion study according to OECD Guideline 404.

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Workflow for OECD Guideline 404 Skin Irritation Test

3.2.2. Skin Sensitization (OECD Guideline 406)

This guideline describes procedures to determine the potential of a substance to cause skin sensitization (allergic contact dermatitis).[1][8] The two most common methods are the Guinea Pig Maximisation Test (GPMT) and the Buehler Test.[1][2]

- Principle: The test animals are first exposed to the test substance to induce an immune response (induction phase). After a rest period, they are exposed again to a lower concentration of the substance to elicit a potential allergic reaction (challenge phase).[2][9]
- Procedure (General):
 - Induction Phase: A group of guinea pigs is exposed to the test substance. This may involve intradermal injections with an adjuvant (GPMT) or repeated topical applications (Buehler Test).[9] A control group is treated similarly but without the test substance.
 - Rest Period: A 10-14 day rest period allows for the development of an immune response. [2][9]
 - Challenge Phase: Both the test and control groups are exposed to a non-irritating concentration of the test substance via a topical patch.
- Evaluation: The skin reactions at the challenge sites are observed and scored for erythema and edema. A substance is considered a sensitizer if the incidence and/or severity of skin reactions in the test group are significantly higher than in the control group.

Safe Handling and Storage

Given its flammable nature, specific precautions are necessary when handling and storing **Methyl 2-hexenoate**.

- Handling:
 - Keep away from heat, sparks, open flames, and other ignition sources. No smoking.[5]
 - Use in a well-ventilated area.

- Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.
- Ground and bond containers and receiving equipment to prevent static discharge.[\[5\]](#)
- Use non-sparking tools.[\[5\]](#)
- Storage:
 - Store in a cool, dry, well-ventilated place away from direct sunlight.
 - Keep container tightly closed.[\[5\]](#)
 - Store away from incompatible materials such as oxidizing agents, acids, and bases.[\[10\]](#)

First-Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.[\[11\]](#)
- Skin Contact: Take off immediately all contaminated clothing. Rinse the affected area with plenty of water.[\[5\]](#)
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek medical attention.[\[11\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a poison control center or doctor immediately.[\[11\]](#)

Conclusion

Methyl 2-hexenoate is a flammable liquid that requires careful handling and storage. The available data indicates a low order of acute oral toxicity. While specific studies on its skin irritation and sensitization potential are not detailed in publicly accessible literature, adherence to standardized testing guidelines, such as those provided by the OECD, is essential for a thorough risk assessment. Researchers and professionals working with this substance should always consult the most up-to-date safety data sheet and follow established laboratory safety protocols.

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